

2,4,4,6-Tetrabromo-2,5-cyclohexadienone safety data sheet (SDS)

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Compound of Interest

Compound Name: 2,4,4,6-Tetrabromo-2,5-cyclohexadienone

Cat. No.: B1293818

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An In-Depth Technical Guide to the Safety of 2,4,4,6-Tetrabromo-2,5-cyclohexadienone

This guide provides a comprehensive overview of the safety data for **2,4,4,6-Tetrabromo-2,5-cyclohexadienone** (CAS No. 20244-61-5), tailored for researchers, scientists, and professionals in drug development. It consolidates critical safety information, hazard classifications, and handling procedures to ensure safe laboratory practices.

Chemical Identification

2,4,4,6-Tetrabromo-2,5-cyclohexadienone, also known as TBCO, is an organic compound with the molecular formula $C_6H_2Br_4O$.^{[1][2][3]} It is commonly available as a red-brown or orange to brown crystalline powder.^{[1][4][5]} Due to its high bromine content, it is utilized in organic synthesis and as a flame retardant in various materials.^{[4][5]}

Identifier	Value
Chemical Name	2,4,4,6-Tetrabromo-2,5-cyclohexadienone[1]
CAS Number	20244-61-5[1][3]
Molecular Formula	C ₆ H ₂ Br ₄ O[1][3]
Molecular Weight	409.69 g/mol [1][2]
EC Number	243-638-7[3][6]
Synonyms	TBCO, 2,4,4,6-Tetrabromocyclohexa-2,5-dienone[3][7]

Hazard Identification and GHS Classification

The primary hazards associated with this compound are irritation to the skin, eyes, and respiratory system.[1] It is classified under the Globally Harmonized System (GHS) as a warning-level hazard.[3][7]

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1][3][8]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[1][3][8]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[1][3][8]

GHS Label Elements:

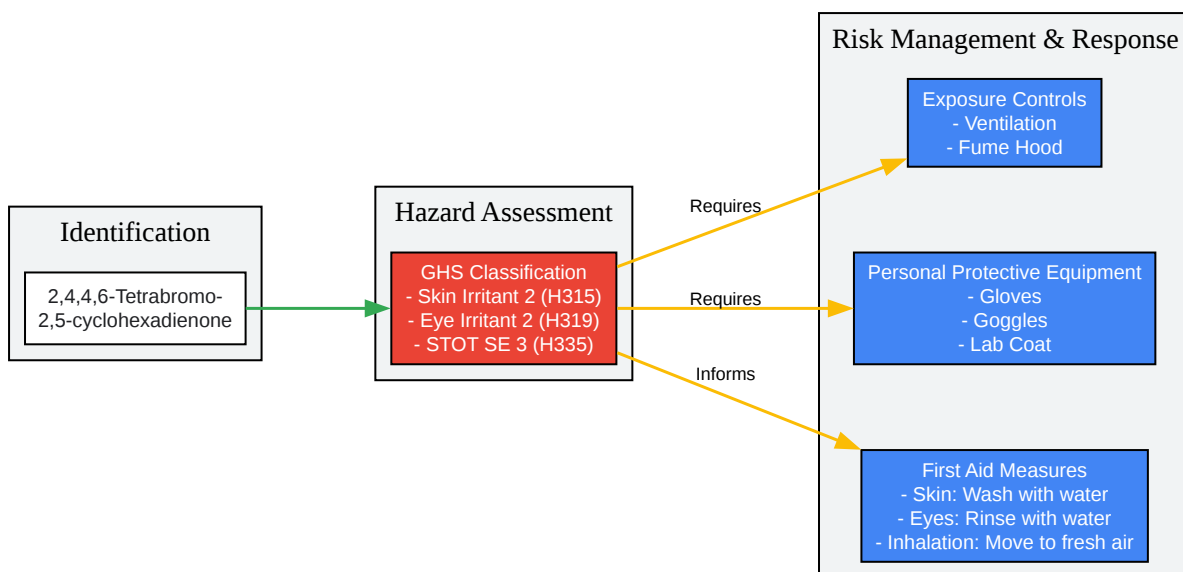
- Pictogram:
- Signal Word: Warning[1][3][7]

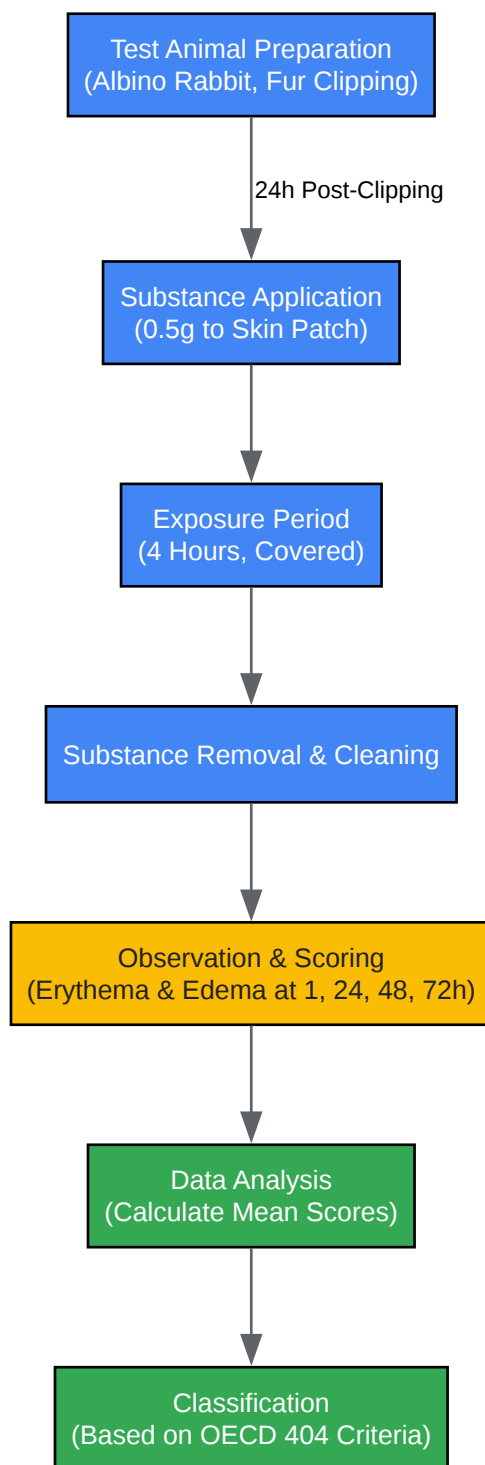
Toxicological Profile

The toxicological properties of **2,4,4,6-tetrabromo-2,5-cyclohexadienone** have not been fully investigated, and specific quantitative data such as LD50 or LC50 values are not readily available in public literature.^[9] The known health effects are primarily its irritant properties.

- Inhalation: May cause respiratory irritation.^[1] Symptoms of overexposure to high vapor concentrations can include headache, dizziness, and nausea.^[9]
- Skin Contact: Causes skin irritation.^[1]
- Eye Contact: Causes serious eye irritation.^[1]
- Ingestion: Harmful if swallowed, though specific data is limited.^[9]

The following diagram illustrates the logical workflow from hazard identification to response.





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